

4-Chloro-2-iodo-6-nitroaniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloro-2-iodo-6-nitroaniline

Cat. No.: B169699

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Technical Data Summary: 4-Chloro-2-iodo-6-nitroaniline

This document provides the core chemical identification and physical properties of **4-Chloro-2-iodo-6-nitroaniline**, a compound relevant to researchers and professionals in the fields of chemistry and drug development.

Chemical Properties

The fundamental chemical identifiers for **4-Chloro-2-iodo-6-nitroaniline** are detailed below. This information is crucial for accurate recording, sourcing, and regulatory compliance in a research and development setting.

Identifier	Value
Molecular Formula	C ₆ H ₄ ClIN ₂ O ₂ [1]
Molecular Weight	298.46 g/mol [1]
IUPAC Name	4-chloro-2-iodo-6-nitroaniline[1]
CAS Number	123158-75-8[1][2]

Note on Data Applicability: The user's request for experimental protocols and signaling pathway diagrams is acknowledged. However, for the specific scope of defining the molecular weight

and formula of a chemical compound, such detailed experimental sections are not applicable. The data presented here is based on established chemical information.

Visualizations such as signaling pathways or experimental workflows are not relevant for the presentation of this compound's basic chemical data. Therefore, no Graphviz diagrams have been generated.

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References

- 1. 4-Chloro-2-iodo-6-nitroaniline | C₆H₄ClIN₂O₂ | CID 12143564 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Chloro-2-iodo-6-nitroaniline - CAS:123158-75-8 - Sunway Pharm Ltd [3wpharm.com]
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